

A Foundational Literature Review of Idazoxan Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Idazoxan Hydrochloride

Cat. No.: B7803843

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Idazoxan hydrochloride is a potent and selective $\alpha 2$ -adrenergic receptor antagonist that also exhibits complex interactions with imidazoline receptors.[1][2][3] Initially investigated as an antidepressant, its unique pharmacological profile has led to its exploration for a range of neuropsychiatric and neurological disorders, including schizophrenia, Parkinson's disease, and Alzheimer's disease.[1][2][4] This technical guide provides a comprehensive review of the foundational literature on Idazoxan, detailing its chemical properties, synthesis, mechanism of action, pharmacokinetics, and key experimental findings.

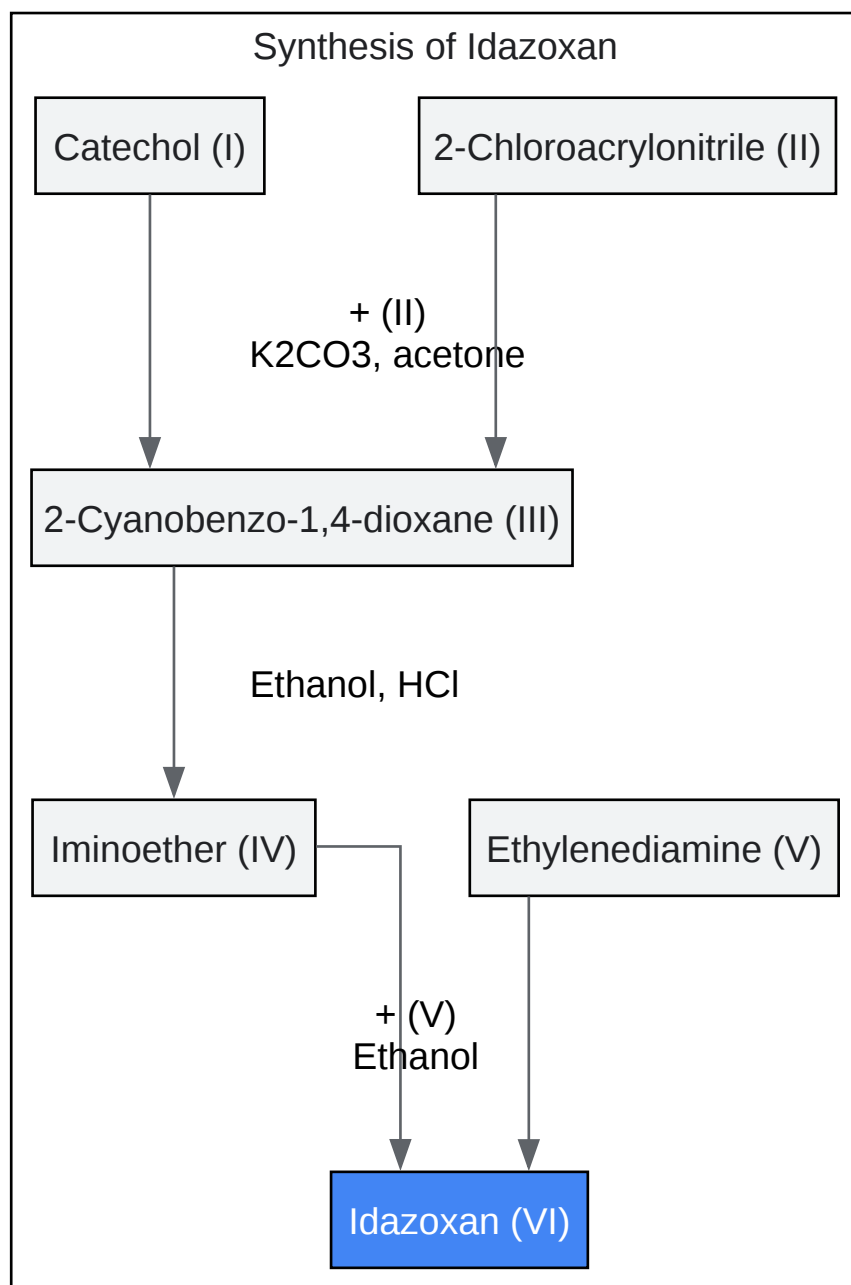
Chemical Properties and Synthesis

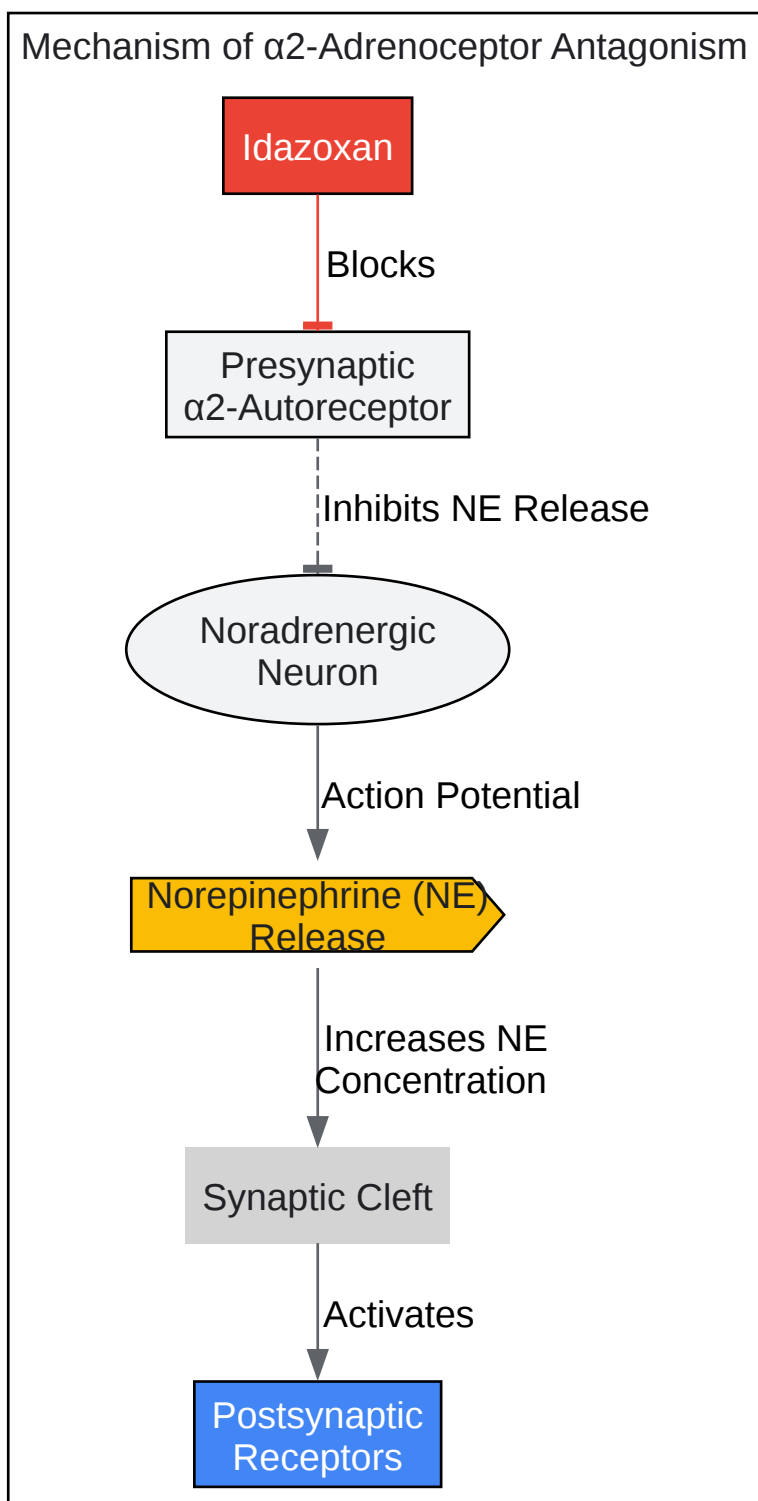
Idazoxan, with the chemical name 2-(2,3-Dihydro-1,4-benzodioxin-2-yl)-4,5-dihydro-1H-imidazole, is a benzodioxane-linked imidazole derivative.[5][6] It is often used in its hydrochloride salt form for improved solubility and stability.[7]

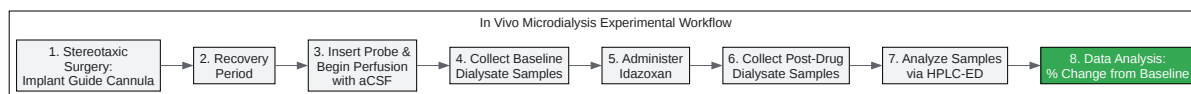
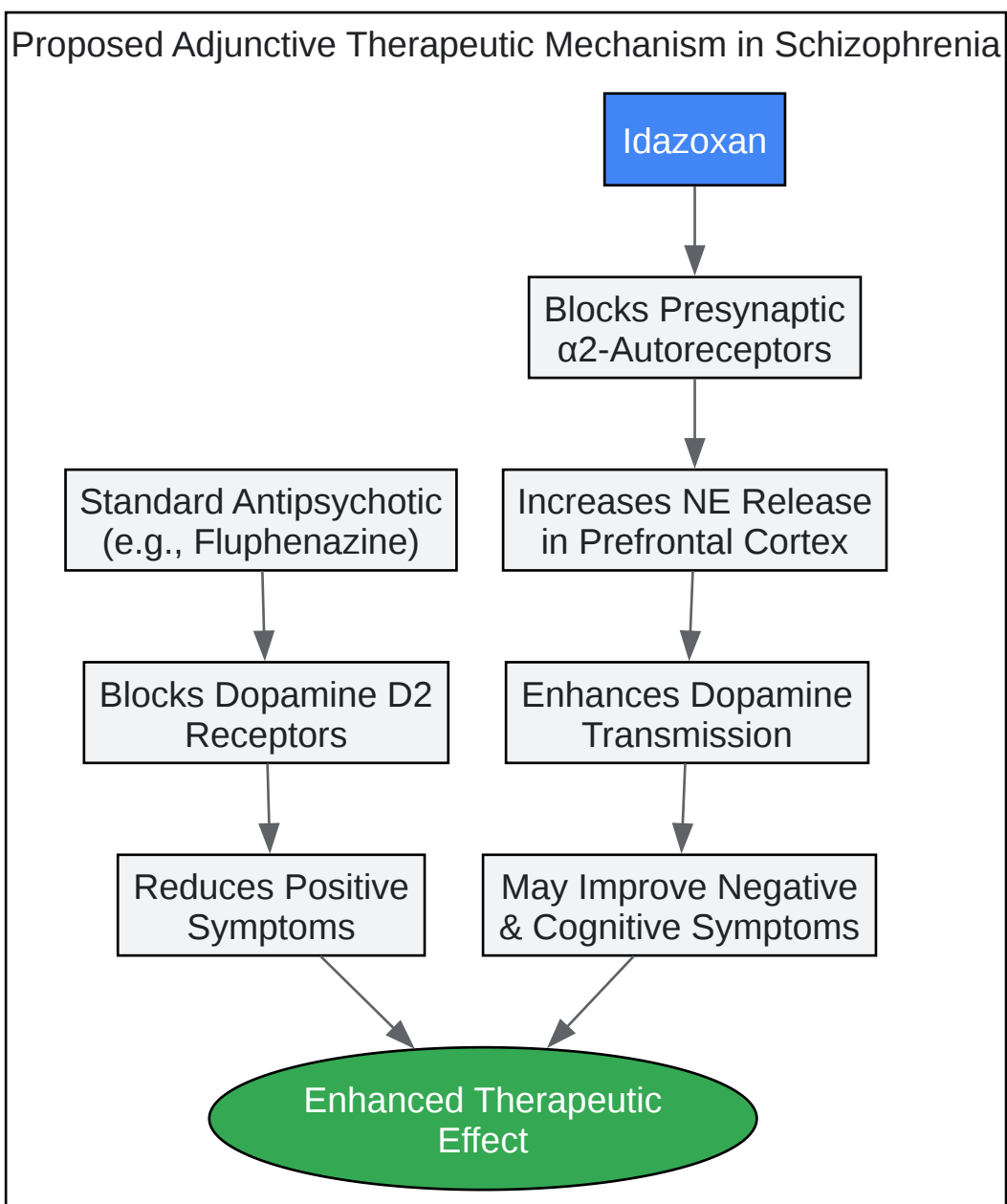
Table 1: Chemical and Physical Properties of **Idazoxan Hydrochloride**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂ ·HCl	[5][8]
Molecular Weight	240.69 g/mol	[5][6]
CAS Number	79944-56-2	[1][8]
Appearance	White, crystalline solid	[6]
Melting Point	207-208°C	[6]
Solubility	Soluble in water (up to 100 mM) and DMSO (up to 100 mg/mL)	[5]

The synthesis of Idazoxan involves a multi-step process, which is outlined in the diagram below.[2][9]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Idazoxan - Wikipedia [en.wikipedia.org]
- 3. Idazoxan: a novel pharmacological tool for the study of alpha 2-adrenoceptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Terran Biosciences announces exclusive licensing deal with Pierre Fabre for idazoxan; Terran completes key development milestones [prnewswire.com]
- 5. Idazoxan hydrochloride | Imidazoline Receptor | TargetMol [targetmol.com]
- 6. Idazoxan [drugfuture.com]
- 7. bocsci.com [bocsci.com]
- 8. Idazoxan Hydrochloride - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 9. Idazoxan hydrochloride, RX-781094-药物合成数据库 [drugfuture.com]
- To cite this document: BenchChem. [A Foundational Literature Review of Idazoxan Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7803843#foundational-literature-review-of-idazoxan-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com